

Application of Benzofuran Derivatives as Synthetic Intermediates: Application Notes and Protocols

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Compound of Interest

Compound Name: 2,3-Dihydro-4-(2S)-2-oxiranyl-benzofuran

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Benzofuran derivatives are a significant class of heterocyclic compounds widely recognized for their versatile applications as synthetic intermediates in the development of a broad spectrum of valuable molecules. Their unique structural framework is a key building block in many pharmaceuticals, agrochemicals, and advanced materials. This document provides detailed application notes and experimental protocols for the use of benzofuran derivatives as pivotal intermediates in various synthetic pathways.

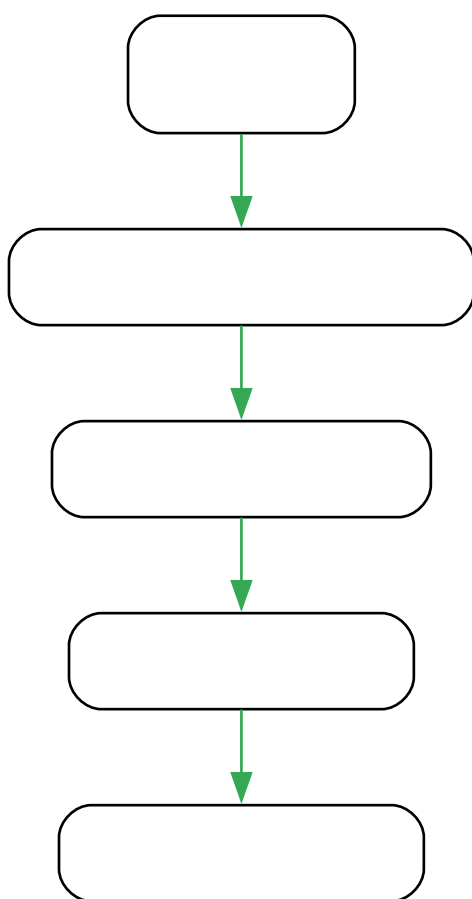
Application in Pharmaceutical Synthesis

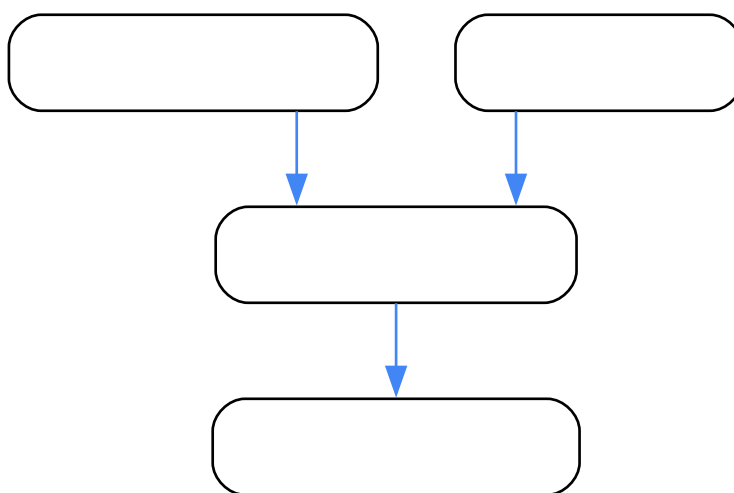
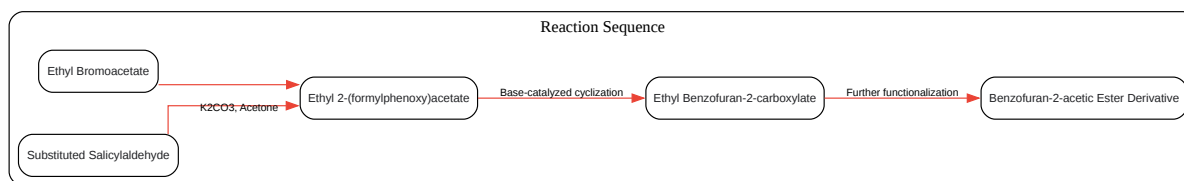
Benzofuran scaffolds are present in numerous biologically active compounds, demonstrating a wide range of therapeutic properties including anti-cancer, anti-arrhythmic, anti-bacterial, and anti-fungal activities.^{[1][2]} Consequently, the synthesis of functionalized benzofurans and their use as intermediates is of paramount importance in drug discovery and development.^{[3][4]}

Intermediate for the Antiarrhythmic Drug Amiodarone

A key application of benzofuran derivatives is in the synthesis of Amiodarone, a potent antiarrhythmic agent. The synthesis involves the preparation of a 2-butyl-3-(4-

hydroxybenzoyl)benzofuran intermediate, which is subsequently iodinated and etherified to yield the final drug.





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